

Safeguarding Your Laboratory and Environment: Proper Disposal of Temposil (Calcium Carbimide)

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Compound of Interest

Compound Name: Temposil

Cat. No.: B1240356

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For Immediate Implementation by Laboratory Personnel

This document provides a comprehensive, step-by-step guide for the safe and compliant disposal of **Temposil** (calcium carbimide). Adherence to these procedures is crucial for ensuring the safety of all personnel and the protection of our environment. Calcium carbimide, the active pharmaceutical ingredient in **Temposil**, is a reactive and hazardous substance requiring specialized handling and disposal.

Core Safety and Handling Principles

Before initiating any disposal procedures, it is imperative to consult the Safety Data Sheet (SDS) for calcium carbimide. Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood, while wearing appropriate Personal Protective Equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.

Quantitative Data Summary

The following table summarizes key hazard and disposal information for calcium carbimide. This data is essential for risk assessment and ensuring compliant disposal.

Parameter	Value/Classification	Citation
UN Number	1403	[1]
Hazard Class	4.3 (Dangerous when wet)	[1][2]
Packing Group	III	[1]
Reportable Quantity (RQ)	1000 lbs (454 kg)	[1]
Aquatic Toxicity	Toxic to aquatic life with long-lasting effects.	[3][4]

Step-by-Step Disposal Protocol

The primary and recommended method for the disposal of **Temposil** (calcium carbimide) is through a licensed professional waste disposal service. This ensures that all local, state, and federal regulations are met.

1. Segregation and Containerization:

- Do not mix calcium carbimide waste with other chemical waste streams, especially aqueous or acidic waste.
- Store waste in its original container whenever possible. If the original container is not available, use a clearly labeled, compatible, and sealable container.
- Handle uncleaned, empty containers as you would the product itself.[1]

2. Labeling and Storage:

- Clearly label the waste container as "Hazardous Waste: Calcium Carbimide."
- Store the sealed container in a cool, dry, and well-ventilated area, away from incompatible materials, particularly water and moisture.[1][3][5]

3. Arranging for Professional Disposal:

- Contact a licensed hazardous waste disposal company to arrange for pickup.

- Provide the waste disposal company with the Safety Data Sheet (SDS) for calcium carbimide.
- Follow all packaging and transportation instructions provided by the disposal service.

4. Disposal of Contaminated Materials:

- Any materials that have come into contact with calcium carbimide, such as gloves, absorbent pads, or weighing papers, must be treated as hazardous waste.
- Collect these materials in a designated, sealed, and clearly labeled hazardous waste container for professional disposal.

5. Empty Container Disposal:

- "Empty" containers that held calcium carbimide must be handled as hazardous waste unless properly decontaminated.
- To decontaminate, triple-rinse the container with a suitable non-reactive solvent. Important: The rinsate from all three rinses must be collected and disposed of as hazardous waste.[\[6\]](#)
- After triple-rinsing, deface or remove the original label and dispose of the container in accordance with your institution's guidelines for decontaminated labware.[\[6\]](#)

Spill Cleanup Protocol

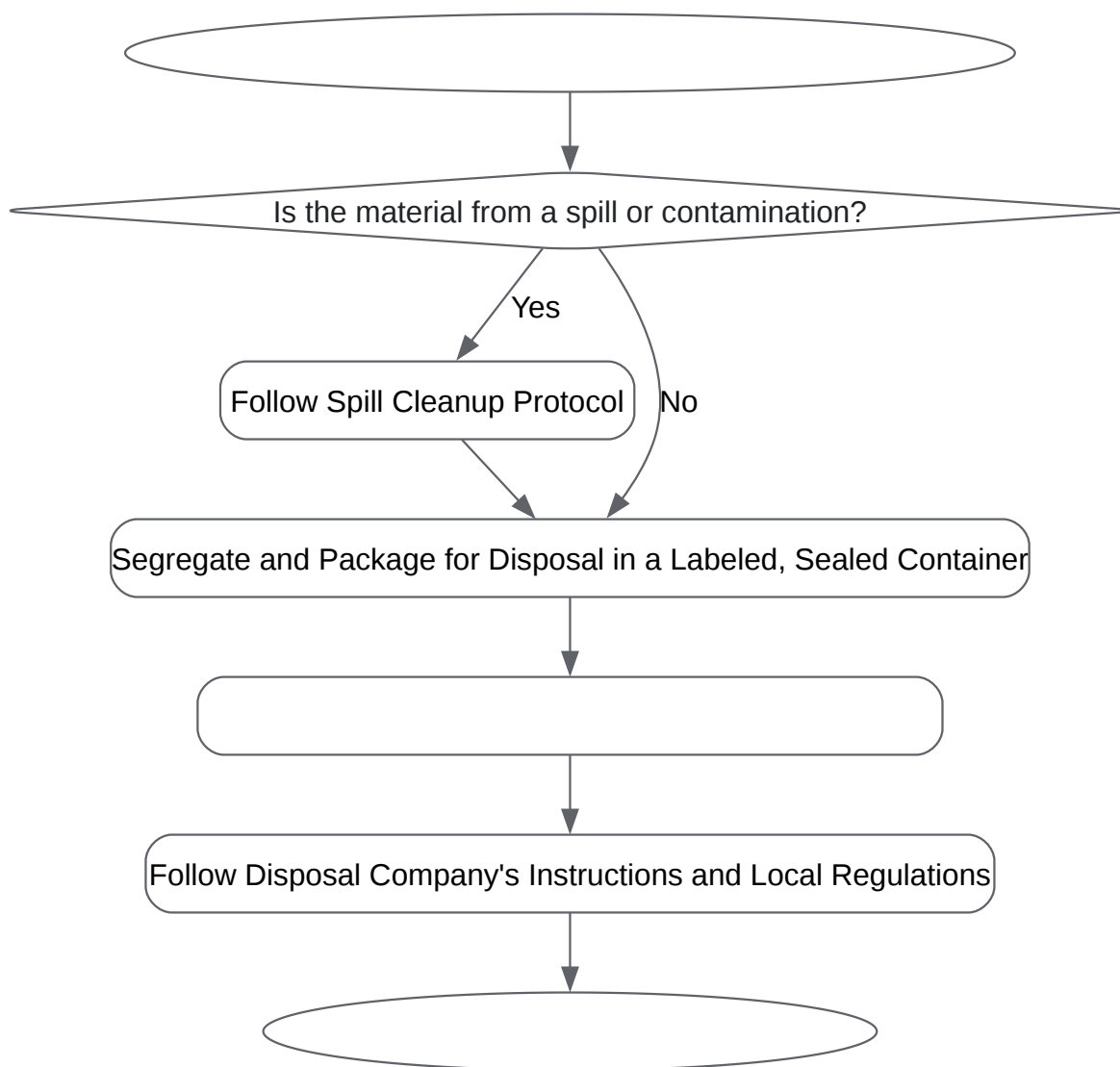
In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

- Evacuate and Ventilate: Evacuate all non-essential personnel from the immediate area and ensure the space is well-ventilated.
- Eliminate Ignition Sources: As calcium carbimide reacts with moisture to produce flammable acetylene gas, remove all sources of ignition.[\[2\]](#)
- Contain the Spill: Cover the spill with a dry, non-combustible absorbent material such as dry sand, dry lime, or soda ash. Do not use water.[\[2\]](#)

- **Collect the Waste:** Carefully sweep the contained material into a sealable, labeled container for hazardous waste disposal.
- **Decontaminate the Area:** Once the bulk of the material has been collected, decontaminate the area according to your laboratory's standard operating procedures for hazardous materials.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Temposil** (calcium carbimide).



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Disposal workflow for **Temposil** (calcium carbimide).

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